

Chemical properties and structure of 2-Chloro-3,6-difluoropyridine

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Compound of Interest

Compound Name: 2-Chloro-3,6-difluoropyridine

Cat. No.: B12984236

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Technical Guide: 2-Chloro-3,6-difluoropyridine

Core Identity & Synthetic Utility in Medicinal Chemistry

Executive Summary

2-Chloro-3,6-difluoropyridine (CAS: 1807031-39-5 / 1214327-63-5) is a highly specialized halogenated heterocyclic scaffold used primarily in the discovery of kinase inhibitors and agrochemicals. Its structural uniqueness lies in the "triad" of halogen substituents (Cl at C2, F at C3, F at C6) around the pyridine nitrogen. This arrangement creates a defined hierarchy of electrophilicity, allowing medicinal chemists to perform sequential, regioselective nucleophilic aromatic substitutions (S_NAr).

This guide details the compound's physicochemical properties, a validated manufacturing protocol via N-oxide rearrangement, and the mechanistic logic governing its regioselectivity—specifically the kinetic preference for displacement of the C6-fluorine over the C2-chlorine.

Chemical Identity & Physical Properties[2][3][4][5][6]

The presence of fluorine atoms at the 3- and 6-positions, combined with the 2-chloro substituent, imparts significant lipophilicity and electron-deficiency to the ring, making it an aggressive electrophile.

Property	Data
IUPAC Name	2-Chloro-3,6-difluoropyridine
Alternative Name	6-Chloro-2,5-difluoropyridine (based on N-oxide precursor numbering)
CAS Number	1807031-39-5; 1214327-63-5
Molecular Formula	C ₅ H ₂ ClF ₂ N
Molecular Weight	149.53 g/mol
Physical State	Colorless to light yellow liquid or low-melting solid
Boiling Point	~140–150 °C (Predicted based on 2-chloro-6-fluoropyridine analogs)
Solubility	Soluble in DCM, EtOAc, DMSO; sparingly soluble in water
Storage	Inert atmosphere (Argon/Nitrogen), 2–8 °C

Synthesis & Manufacturing

Route: Deoxygenative Chlorination of Pyridine N-Oxides

The most robust synthetic route avoids the non-selective fluorination of trichloropyridines. Instead, it utilizes the Boekelheide-type rearrangement/chlorination of 2,5-difluoropyridine-1-oxide. This method ensures the chlorine is installed at the activated alpha-position (C2/C6) with high regiocontrol.

Validated Protocol

Source: Adapted from WO2024104462 (Intermediate 49.3 Synthesis)

Reagents:

- Precursor: 2,5-Difluoropyridine-1-oxide (1.0 eq)^[1]
- Reagent: Phosphoryl chloride (POCl₃) (2.0 eq)
- Solvent: Dichloromethane (DCM) (anhydrous)
- Quench: Ice water / NaHCO₃

Step-by-Step Methodology:

- Setup: Charge a flame-dried 3-neck round-bottom flask with 2,5-difluoropyridine-1-oxide (e.g., 36.0 g, 274 mmol) and anhydrous DCM (1000 mL). Cool the solution to 0 °C using an ice/brine bath.
- Addition: Add POCl₃ (84.22 g, 549 mmol) dropwise via an addition funnel over 30–45 minutes. Critical: Maintain internal temperature < 5 °C to prevent exotherms.
- Reaction: Allow the mixture to warm to room temperature (20–25 °C) and stir for 12–16 hours. Monitor by TLC (Check for disappearance of the polar N-oxide spot).
- Quench: Cool the mixture back to 0 °C. Pour the reaction mixture slowly into 2000 mL of vigorously stirred ice water. Caution: POCl₃ hydrolysis is violent. Neutralize with solid NaHCO₃ to pH 7–8.
- Workup: Separate the organic layer. Extract the aqueous phase with DCM (3 x 500 mL). Combine organic layers, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purification: The crude residue is typically purified via vacuum distillation or silica gel chromatography (Hexanes/EtOAc gradient) to yield **2-Chloro-3,6-difluoropyridine** as a pale yellow liquid.

Reactivity & Regioselectivity (The Core)

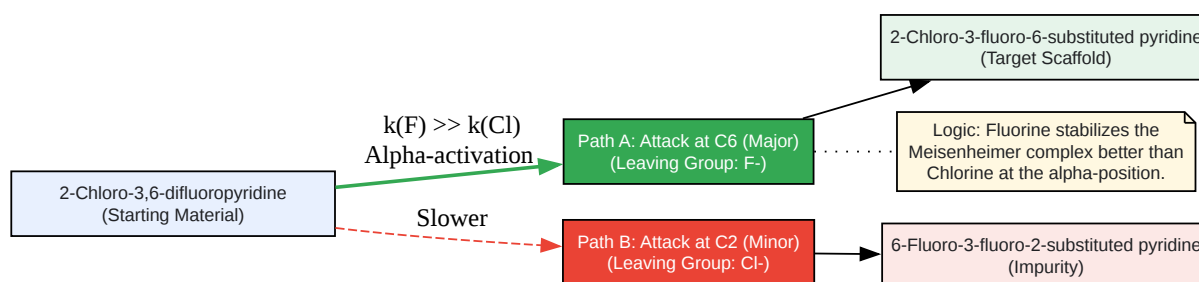
For drug development, the value of **2-Chloro-3,6-difluoropyridine** lies in its predictable reactivity profile. It possesses three halogenated sites, but the C6-Fluorine is the "soft spot" for

the first nucleophilic attack.

Mechanistic Logic: The S_NAr Hierarchy

- Activation (Alpha vs. Beta): Nucleophilic attack occurs preferentially at positions alpha to the nitrogen (C2 and C6) due to the inductive electron-withdrawing effect of the nitrogen atom (-I effect) and the ability to stabilize the negative charge in the Meisenheimer complex. The C3 position (beta) is significantly less reactive.
- Leaving Group Ability (F vs. Cl): In S_NAr reactions on electron-deficient heterocycles, Fluorine is a superior leaving group to Chlorine (). The high electronegativity of fluorine lowers the energy of the transition state leading to the Meisenheimer complex (rate-determining step).
- Steric/Electronic Nuance:
 - C6-F: Activated by N (alpha). Unhindered.
 - C2-Cl: Activated by N (alpha). Moderately deactivated by the electron-donating resonance of the adjacent C3-F? No, the C3-F is ortho to C2, exerting a strong inductive (-I) activation on C2. However, the intrinsic leaving group ability of F (at C6) dominates.
 - Result: Nucleophiles (amines, thiols, alkoxides) attack C6 exclusively under controlled conditions (0 °C to RT).

Regioselectivity Diagram



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Caption: Kinetic hierarchy of nucleophilic substitution. The C6-Fluorine is displaced preferentially due to the high electronegativity of fluorine accelerating the rate-limiting addition step.

Experimental Protocol: Regioselective Amination

Objective: Selective displacement of C6-F with a secondary amine (e.g., Morpholine).

Protocol:

- Dissolution: Dissolve **2-Chloro-3,6-difluoropyridine** (1.0 eq, 10 mmol) in anhydrous THF (50 mL).
- Base: Add Diisopropylethylamine (DIPEA) (1.2 eq).
- Nucleophile Addition: Cool to 0 °C. Add Morpholine (1.05 eq) dropwise.
- Reaction: Stir at 0 °C for 1 hour, then allow to warm to RT. Monitor by LC-MS.^{[2][3]}
 - Checkpoint: You should see the mass corresponding to [M-F+Morpholine]. If the reaction is pushed with heat (>60 °C), the C2-Cl may also react (over-substitution).
- Workup: Dilute with EtOAc, wash with water and brine. Dry and concentrate.
- Outcome: The product is 4-(6-chloro-5-fluoropyridin-2-yl)morpholine. (Note: Numbering changes based on substituent priority, but the C6 position of the starting material is the site of attachment).

Applications in Drug Discovery^{[10][11]}

This scaffold is particularly valuable in designing Type I and Type II Kinase Inhibitors.

- PKC Theta Inhibitors: The 2,3,6-substitution pattern allows the pyridine to serve as a hinge-binding motif. The C6-amine (installed via S_NAr) often extends into the solvent-exposed region or the ribose pocket, while the C2-Cl can be used for a subsequent Suzuki coupling to attach an aryl group that targets the hydrophobic back pocket.

- Agrochemicals: Fluorinated pyridines are metabolically stable and lipophilic, ideal for herbicides where systemic distribution in the plant is required.

References

- Synthesis of **2-chloro-3,6-difluoropyridine** (Intermediate 49.3):Google Patents. WO2024104462A1 - Gpr17 modulators and uses thereof. Retrieved from .
- Regioselectivity in Pyridines (General Principles):Master Organic Chemistry. Nucleophilic Aromatic Substitution: Introduction and Mechanism. Retrieved from .
- Fluorinated Pyridines in Drug Design:ResearchGate. Facile Preparation of 3-Substituted-2,6-difluoropyridines: Application to the Synthesis of 2,3,6-Trisubstituted Pyridines. Retrieved from .
- Chemical Properties & CAS Verification:ChemSrc. 2-Chloro-6-fluoropyridine (Analogous properties). Retrieved from .

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Sources

- 1. WO2024104462A1 - Gpr17 modulators and uses thereof - Google Patents [patents.google.com]
- 2. 1807031-39-5|2-Chloro-3,6-difluoropyridine|BLD Pharm [bldpharm.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
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